

chlorothymol discovery and initial characterization

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Compound Focus: Chlorothymol

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Contemporary Research on Chlorothymol

The table below summarizes key aspects of recent **chlorothymol** research based on current scientific literature.

Aspect	Key Findings from Contemporary Research
Synthesis	Development of a biological synthesis route using a natural chloroperoxidase enzyme, replacing traditional chemical methods [1].
Antiplasmodial Activity	Demonstrated effectiveness against chloroquine-sensitive (NF-54) and resistant (K1) <i>Plasmodium falciparum</i> strains; acts by inducing oxidative stress in the parasite [2].
Mechanism of Action	Increases reactive oxygen species (ROS) and reactive nitrogen species (RNS); disrupts the glutathione-based redox defense system (GST, GR) in <i>P. falciparum</i> [2].
Synergistic Effects	Shows synergy with chloroquine against chloroquine-resistant <i>P. falciparum</i> , enhancing chemosuppression [2].

Aspect	Key Findings from Contemporary Research
Primary Applications	Used for its potent antiseptic properties in oral care products (mouthwashes) and topical antiseptics [3].
Safety Profile	Found to be non-cytotoxic and safe in <i>in vitro</i> studies; potential for mild skin or oral irritation with overuse [2] [3].

Modern Experimental Insights

For research professionals, here is a detailed look at key experimental methodologies and findings from recent studies.

Protocol for In Vitro Antiplasmodial Activity Assessment

This method is used to determine the half-maximal inhibitory concentration (IC₅₀) of compounds against *Plasmodium falciparum* [2].

- **Parasite Culture:** A ring-stage culture of *P. falciparum* (e.g., NF-54 or K1 strains) is maintained at 1.2% parasitemia and 2% hematocrit.
- **Compound Exposure:** 200 µL of the culture is transferred to a 96-well plate and exposed to the test compound (e.g., 4-**chlorothymol**) at varying concentrations (e.g., 0.1–100 µg/mL) for 48 hours.
- **Control Groups:** Artesunate and chloroquine are used as standard drug controls. A culture without the test compound serves as the negative control.
- **Parasitemia Quantification:** After incubation, thin blood smears are made, fixed with methanol, and stained with Giemsa. Parasitemia is determined by counting parasitized erythrocytes among 1,000 total erythrocytes.
- **Data Analysis:** The percentage of growth inhibition is calculated, and the IC₅₀ value is determined through nonlinear regression analysis of the concentration-response data.

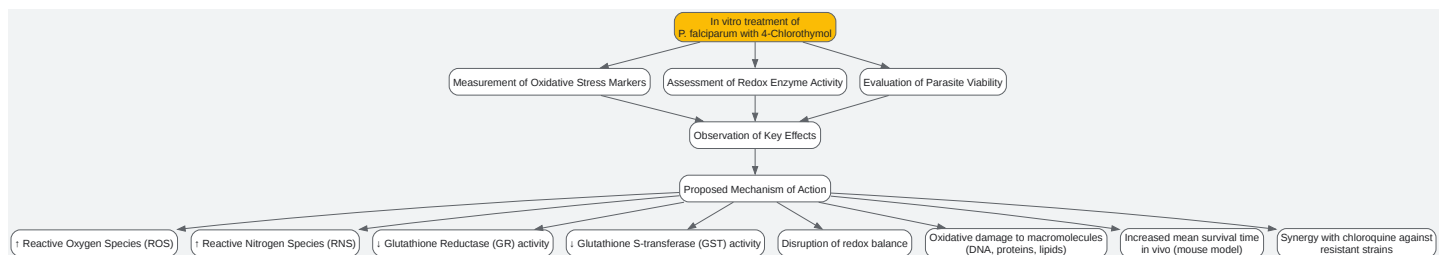
Protocol for Measuring Intracellular ROS

This flow cytometry-based protocol assesses the induction of oxidative stress in parasites [2].

- **Parasite Treatment:** A *P. falciparum* culture (K1 strain, 10% parasitemia) is incubated with different concentrations of 4-**chlorothymol** and a positive control (e.g., artesunate) for 24 hours.
- **Staining:** The treated culture is washed and then incubated for 30 minutes with CM-H₂DCFDA, a fluorescent dye that reacts with intracellular ROS.
- **Analysis:** The stained cells are analyzed using a flow cytometer. The percentage of CM-H₂DCFDA-positive cells and the mean fluorescence intensity are calculated to quantify ROS levels.

Mechanism of Action Workflow

The following diagram illustrates the experimental workflow and mechanistic insights into 4-**chlorothymol**'s antiparasmodial activity, as revealed by modern research [2]:



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*Experimental workflow and key findings on 4-**chlorothymol**'s antiparasmodial mechanism [2].*

Guidance for Historical Research

Based on the available information, here are suggestions for finding details on the initial discovery:

- **Search Specialized Databases:** The historical discovery and very first characterization of **chlorothymol** likely occurred decades ago. I recommend searching **Scifinder-n**, **Reaxys**, or **Google Scholar** using specific historical search terms like "first isolation of **chlorothymol**," "**chlorothymol** 19th century," or "thymol chlorination early synthesis."
- **Explore Patent Literature:** Early industrial or pharmaceutical patents from the late 19th or early 20th century might contain information on its first synthesis and initial proposed uses.

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References

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2. 4-Chlorothymol Exerts Antiplasmodial Activity Impeding ... [pmc.ncbi.nlm.nih.gov]
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